

Essential Safety and Logistical Information for Handling Atomoxetine-d5

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Compound of Interest

Compound Name: Atomoxetine-d5

Cat. No.: B15558312

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Atomoxetine-d5**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of the compound.

Hazard Identification and Personal Protective Equipment

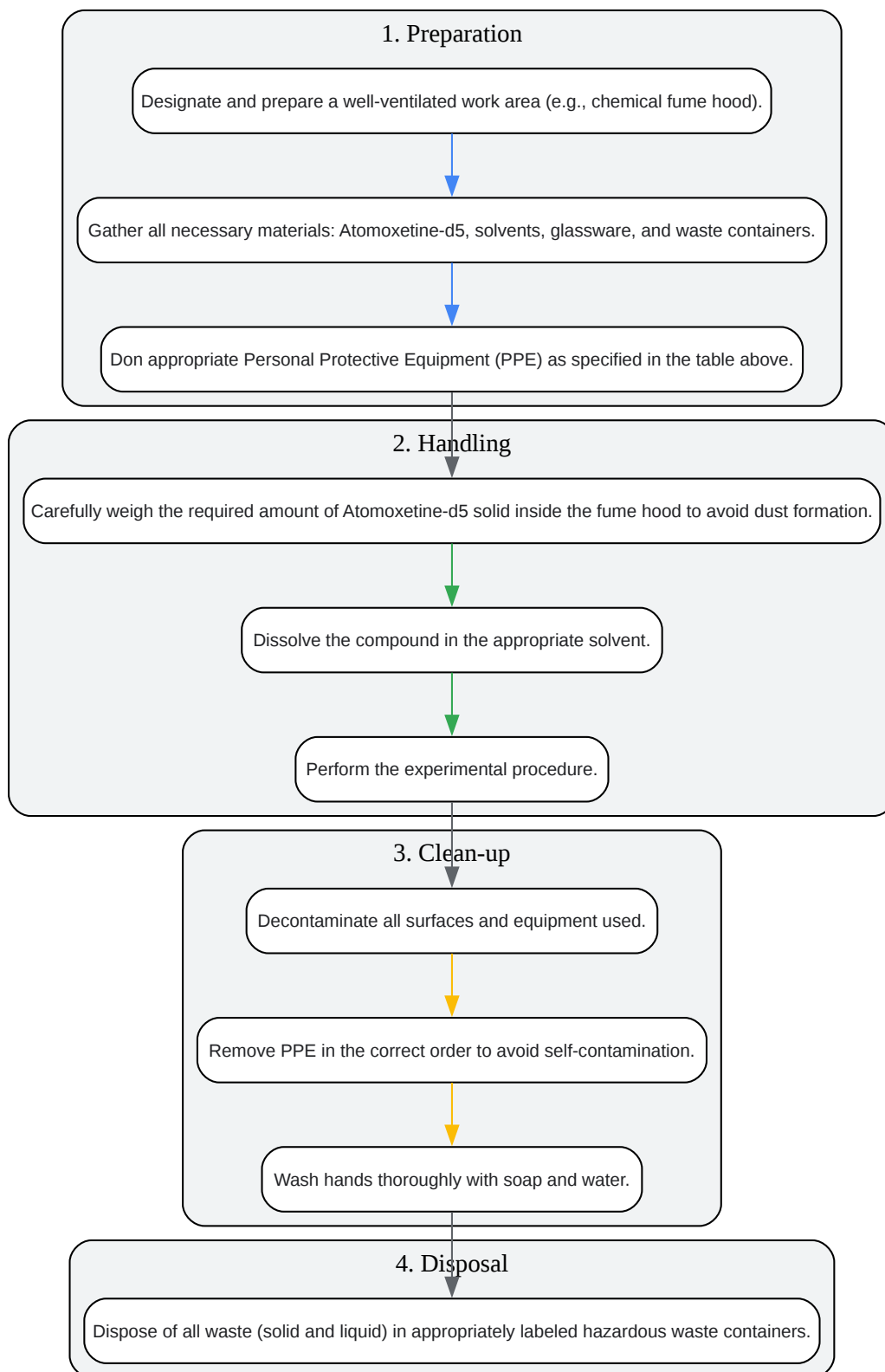
Atomoxetine-d5, similar to its non-deuterated counterpart, is a hazardous compound that requires careful handling. It is classified as toxic if swallowed and fatal if inhaled.^{[1][2]} It can cause serious eye damage, may lead to drowsiness or dizziness, and has the potential to cause organ damage through prolonged or repeated exposure.^{[1][2][3][4]} Additionally, it is very toxic to aquatic life with long-lasting effects.^{[1][2]}

Adherence to proper personal protective equipment (PPE) protocols is mandatory to minimize exposure risks. The following table summarizes the required PPE for handling **Atomoxetine-d5**.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Hands	Chemical-resistant gloves	Disposable nitrile gloves are the minimum requirement.[5] [6] Consider double-gloving for enhanced protection.[5][7] Change gloves every 30 to 60 minutes or immediately if contaminated or damaged.[7]
Eyes/Face	Safety glasses with side shields or chemical safety goggles	Safety glasses are the minimum requirement.[5][6] Goggles should be worn when there is a splash hazard.[6] A face shield must be worn in conjunction with goggles during activities with a high risk of splashing.[5][6][8]
Body	Laboratory coat	A lab coat should be worn to protect clothing and skin from potential splashes.[5][8][9]
Respiratory	Respirator (if necessary)	Use in a well-ventilated area, preferably within a chemical fume hood.[2][3] If engineering controls are insufficient or when handling powders outside of a hood, a respirator may be necessary.[2][3][8]
Feet	Closed-toe shoes	Required to prevent injuries from spills or dropped objects. [5][8]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the essential steps for safely handling **Atomoxetine-d5** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Atomoxetine-d5**.

Disposal Plan

Proper disposal of **Atomoxetine-d5** and any contaminated materials is critical to prevent environmental contamination and potential harm to others.

Waste Segregation and Collection:

- Solid Waste: All solid waste contaminated with **Atomoxetine-d5**, including unused compound, contaminated gloves, bench paper, and pipette tips, should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: All solutions containing **Atomoxetine-d5** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container.

Disposal Method:

- Primary Method: The preferred method for disposal is through a licensed hazardous waste disposal service or a drug take-back program.^{[10][11]}
- Alternative Method (if no take-back option is available): For small quantities, the compound can be mixed with an undesirable substance such as used coffee grounds, dirt, or cat litter.^{[12][13]} This mixture should then be placed in a sealed container (e.g., a resealable bag) to prevent leakage and disposed of in the household trash.^{[12][13]} Do not flush **Atomoxetine-d5** down the drain unless specifically instructed by local regulations, as it is very toxic to aquatic life.^[10]

Decontamination of Glassware:

- Glassware that has come into contact with **Atomoxetine-d5** should be rinsed with an appropriate solvent, and the rinsate collected as hazardous liquid waste.
- After the initial rinse, glassware can be washed with soap and water.

By adhering to these safety protocols and disposal procedures, researchers can minimize the risks associated with handling **Atomoxetine-d5** and ensure a safe and compliant laboratory environment.

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